

2,5-Dimethyl-3-furoic acid IUPAC name

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Compound of Interest

Compound Name: 2,5-Dimethyl-3-furoic acid

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An In-depth Technical Guide to 2,5-Dimethylfuran-3-carboxylic Acid

Introduction

Furan derivatives are a significant class of heterocyclic compounds that form the core structure of many pharmacologically active molecules.[1][2][3] Their diverse biological activities, including antimicrobial, anti-inflammatory, and anticancer properties, make them a subject of intense interest for researchers in medicinal chemistry and drug development.[2] This guide provides a comprehensive technical overview of **2,5-Dimethyl-3-furoic acid**, a substituted furan derivative, focusing on its chemical identity, physicochemical properties, synthesis, and biological significance.

The formal IUPAC name for this compound is 2,5-dimethylfuran-3-carboxylic acid.[4][5] It is also commonly known by synonyms such as **2,5-Dimethyl-3-furoic acid** and Pyrotritaric acid.[4]

Physicochemical and Spectroscopic Data

Quantitative data for 2,5-dimethylfuran-3-carboxylic acid is summarized below for easy reference. These properties are critical for its handling, characterization, and application in experimental settings.

Physicochemical Properties

Property	Value	Source
IUPAC Name	2,5-dimethylfuran-3-carboxylic acid	[4][5]
CAS Number	636-44-2	[4][6][7]
Molecular Formula	C ₇ H ₈ O ₃	[4][7][8]
Molecular Weight	140.14 g/mol	[4][6][8]
Melting Point	137-140 °C	[6][8]
Appearance	Powder	[6][8]
SMILES	<chem>Cc1cc(C(O)=O)c(C)o1</chem>	[5][6][8]
InChIKey	CNTHHNPBADVTRY-UHFFFAOYSA-N	[5][6]

Predicted Mass Spectrometry Data

The following table presents the predicted collision cross-section (CCS) values for various adducts of 2,5-dimethylfuran-3-carboxylic acid, which are essential for mass spectrometry-based identification and analysis.

Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	141.05463	124.6
[M+Na] ⁺	163.03657	134.2
[M-H] ⁻	139.04007	128.5
[M+NH ₄] ⁺	158.08117	146.5
[M+K] ⁺	179.01051	134.4
[M+HCOO] ⁻	185.04555	148.0
Data sourced from PubChemLite predictions.[9]		

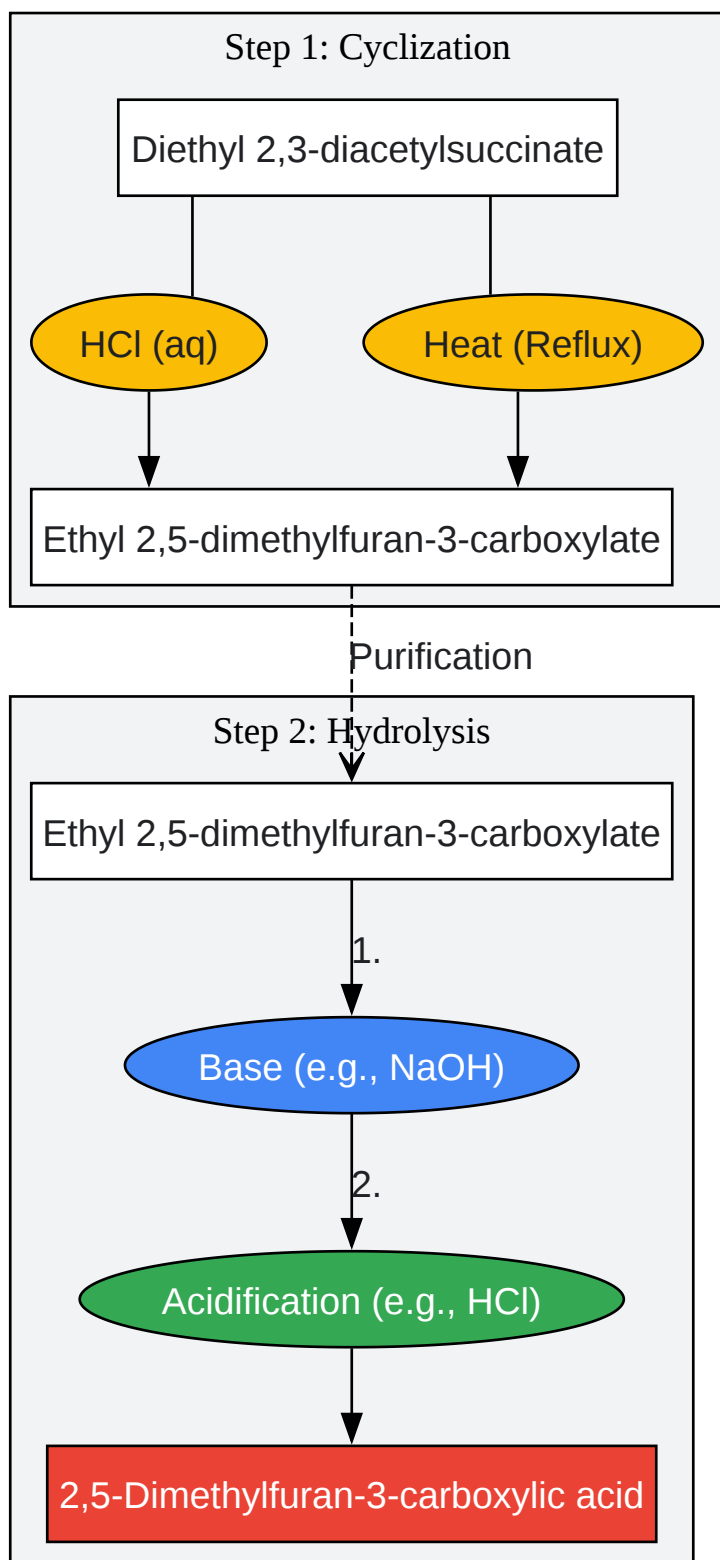
Synthesis of 2,5-Dimethylfuran-3-carboxylic Acid

The synthesis of substituted furans can often be achieved through methods like the Paal-Knorr furan synthesis, which involves the acid-catalyzed cyclization of a 1,4-dicarbonyl compound.

[10] For 2,5-dimethylfuran-3-carboxylic acid, a viable pathway involves the cyclization of an appropriate precursor followed by hydrolysis.

Synthesis Workflow Diagram

The following diagram illustrates a logical workflow for the synthesis of 2,5-dimethylfuran-3-carboxylic acid, starting from diethyl 2,3-diacetylsuccinate.



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Caption: Synthesis workflow for 2,5-dimethylfuran-3-carboxylic acid.

Experimental Protocol

This protocol is based on the principles of acid-catalyzed cyclization of 1,4-dicarbonyl compounds followed by ester hydrolysis, adapted from related syntheses.[\[11\]](#)[\[12\]](#)

Step 1: Synthesis of Ethyl 2,5-dimethylfuran-3-carboxylate

- To a round-bottom flask, add diethyl 2,3-diacetylsuccinate.
- Add a solution of hydrochloric acid (e.g., 1N HCl).
- Heat the mixture to reflux for a specified period (e.g., 1-2 hours), monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After cooling to room temperature, perform a liquid-liquid extraction using a suitable organic solvent, such as diethyl ether.
- Collect the organic layers and wash sequentially with water and brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purify the resulting crude product, ethyl 2,5-dimethylfuran-3-carboxylate, using column chromatography.

Step 2: Hydrolysis to 2,5-Dimethylfuran-3-carboxylic Acid

- Dissolve the purified ethyl 2,5-dimethylfuran-3-carboxylate in a suitable solvent (e.g., ethanol).
- Add an aqueous solution of a strong base, such as sodium hydroxide (NaOH), to the mixture.
- Heat the reaction mixture to reflux and stir until the hydrolysis is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and remove the organic solvent under reduced pressure.

- Acidify the remaining aqueous solution to a low pH (e.g., pH 2) by the dropwise addition of concentrated hydrochloric acid, which will precipitate the carboxylic acid product.
- Collect the solid precipitate by vacuum filtration.
- Wash the solid with cold water to remove residual salts.
- Recrystallize the crude product from a suitable solvent system to obtain pure 2,5-dimethylfuran-3-carboxylic acid.

Biological and Pharmacological Context

The furan nucleus is a privileged scaffold in medicinal chemistry, recognized for its ability to interact with various biological targets.^[1] Furan-containing compounds have demonstrated a wide spectrum of pharmacological activities.

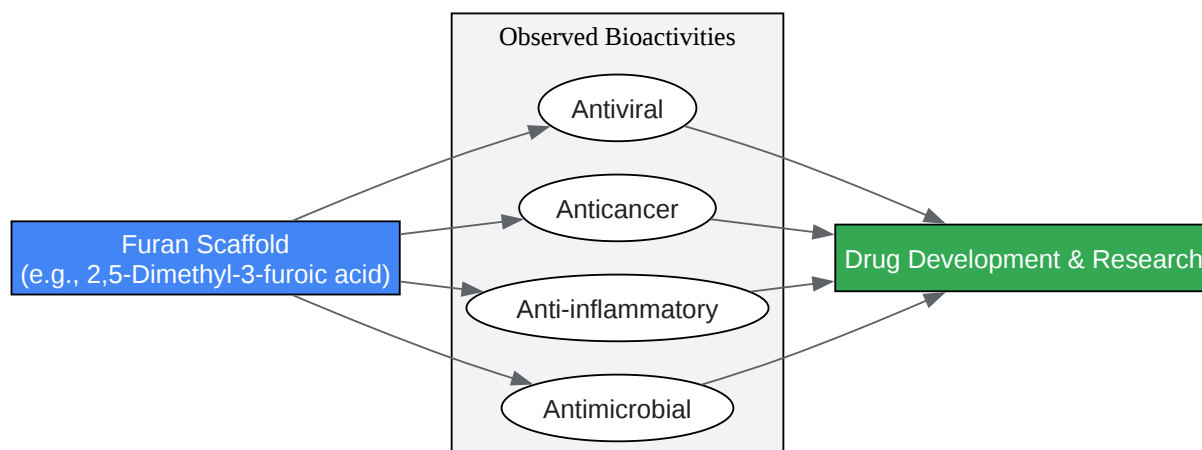
Known Activities of Furan Derivatives

- **Antimicrobial Activity:** Many furan derivatives exhibit potent antibacterial and antifungal properties.^{[13][14][15]} For instance, nitrofurantoin is a furan-based antibiotic used to treat urinary tract infections.^[2] Research on related furoic acids has shown interesting antifungal activity.^[13]
- **Anti-inflammatory Activity:** Certain furan derivatives have been identified as effective anti-inflammatory agents.^[2]
- **Broader Pharmacological Potential:** The furan ring serves as a bioisostere for other aromatic rings like phenyl, offering modified electronic and steric properties that can enhance drug-receptor interactions and improve metabolic stability.^[1] This versatility has led to the inclusion of furan moieties in drugs targeting a range of conditions, including hypertension, ulcers, and cancer.^{[1][2]}

While specific, extensive biological data for 2,5-dimethylfuran-3-carboxylic acid is not widely published in the reviewed literature, its structure is analogous to other biologically active furoic acids. This suggests it is a valuable candidate for screening in drug discovery programs, particularly in the search for novel antimicrobial and anti-inflammatory agents.

Logical Relationship of Furan Core to Bioactivity

The following diagram illustrates the relationship between the core furan structure and its potential applications in drug development, driven by its diverse bioactivities.



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Caption: Furan scaffold as a source of diverse biological activities.

Conclusion

2,5-Dimethylfuran-3-carboxylic acid is a well-defined chemical entity with potential applications in pharmaceutical research and development. This guide has provided essential data on its identity, properties, and a logical synthesis pathway. Given the established pharmacological importance of the furan scaffold, this compound represents a valuable building block for the synthesis of novel therapeutic agents. Further investigation into its specific biological activities is warranted to fully explore its potential in drug discovery.

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